

Essential Safety and Logistics for Handling Levocarnitine Chloride

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Compound of Interest

Compound Name: *Levocarnitine Chloride*

CAS No.: *6645-46-1*

Cat. No.: *B1674953*

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This guide provides immediate, essential safety and logistical information for **Levocarnitine Chloride**, including personal protective equipment (PPE), handling procedures, and disposal plans.

Personal Protective Equipment (PPE)

When handling **Levocarnitine Chloride**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Specification
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [2] [3]
Hand Protection	Wear compatible chemical-resistant gloves. [1] Due to a lack of specific testing, no single glove material recommendation can be made; it is advisable to consult the glove manufacturer's compatibility data.
Body Protection	A lab coat or other protective clothing should be worn to prevent skin exposure. [1] [4]
Respiratory Protection	Under normal use conditions with adequate ventilation, respiratory protection is not typically required. [2] [3] For large spills, or in situations where dust may be generated and ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended. [1] [5]

Occupational Exposure Limits

The following table outlines the occupational exposure limits for nuisance dusts, which can be applied to **Levocarnitine Chloride** in the absence of a substance-specific limit.

Jurisdiction	Exposure Limit (Time-Weighted Average - 8 hours)
Safe Work Australia	10 mg/m ³ for inhalable dust.[6]
New Zealand WES	10 mg/m ³ for total dust; 3 mg/m ³ for respirable dust.[6]
US - Wyoming	5 mg/m ³ for respirable fraction of particulates not otherwise regulated (PNOR).[7]

Procedural Workflow for Handling Levocarnitine Chloride

The following diagram outlines the standard operating procedure for the safe handling of **Levocarnitine Chloride** from receipt to disposal.



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Standard Operating Procedure for Handling **Levocarnitine Chloride**.

Operational and Disposal Plans

Handling and Storage:

- Always handle **Levocarnitine Chloride** in a well-ventilated area to minimize inhalation of dust.[\[4\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Keep containers tightly closed when not in use and store in a cool, dry place.[\[2\]](#)
- Ground all equipment containing the material to prevent static discharge.[\[5\]](#)

Spill Management:

- Minor Spills: For small spills, immediately sweep up the material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[\[7\]](#)
- Major Spills: In the event of a large spill, evacuate the area and alert emergency responders. [\[7\]](#) Personnel involved in the cleanup should wear appropriate PPE, including respiratory protection.[\[7\]](#)

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse.[\[1\]](#)
- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek medical attention.[\[2\]](#)

Disposal:

- Dispose of **Levocarnitine Chloride** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[8]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[2] Do not empty into drains.[2]

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